

# Safe Disposal of N-Boc-N-isopropylamino-acetic acid: A Procedural Guide

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## Compound of Interest

Compound Name: *N-Boc-N-isopropylamino-acetic acid*

Cat. No.: *B137169*

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This document provides essential safety and logistical information for the proper disposal of **N-Boc-N-isopropylamino-acetic acid** (CAS Number: 154509-63-4). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. The information is based on available safety data and general best practices for laboratory chemical waste management.

## Hazard Assessment and Safety Information

**N-Boc-N-isopropylamino-acetic acid** is classified as acutely toxic if swallowed.<sup>[1]</sup> It is imperative to handle this compound with appropriate personal protective equipment (PPE) and to follow all safety precautions outlined in the corresponding Safety Data Sheet (SDS).

Key Safety Data:

Property	Value	Source
GHS Pictogram	GHS06 (Skull and Crossbones)	Sigma-Aldrich[1]
Signal Word	Danger	Sigma-Aldrich[1]
Hazard Statement	H301: Toxic if swallowed	Sigma-Aldrich[1]
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant	Sigma-Aldrich[1]
Physical Form	Solid	Sigma-Aldrich[1]
Molecular Formula	C10H19NO4	Sigma-Aldrich[1]
CAS Number	154509-63-4	Sigma-Aldrich[1]

## Detailed Disposal Protocol

The primary directive for the disposal of **N-Boc-N-isopropylamino-acetic acid** is to treat it as hazardous waste.[1] Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

### Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling the waste, ensure you are wearing appropriate PPE, including:
  - Chemical-resistant gloves (e.g., nitrile).
  - Safety goggles or a face shield.
  - A laboratory coat.
- Waste Segregation:
  - Do not mix **N-Boc-N-isopropylamino-acetic acid** waste with other waste streams unless compatibility has been confirmed. Incompatible chemicals can react, leading to the

generation of heat, gas, or other hazardous byproducts.[2]

- Keep solid waste separate from liquid waste.
- Waste Collection and Containerization:
  - Solid Waste:
    - Collect pure **N-Boc-N-isopropylamino-acetic acid** and any grossly contaminated disposable items (e.g., weighing paper, gloves, pipette tips) in a designated, leak-proof, and sealable hazardous waste container.
    - The container must be made of a material compatible with the chemical. High-density polyethylene (HDPE) is generally a suitable choice for acidic organic compounds.[2]
  - Liquid Waste (Solutions):
    - If **N-Boc-N-isopropylamino-acetic acid** has been dissolved in a solvent, the entire solution must be treated as hazardous waste.
    - Collect the liquid waste in a designated, sealed, and leak-proof container, also typically made of HDPE.[2]
    - Leave some headspace in the container (do not fill to the brim) to allow for vapor expansion.
- Waste Labeling:
  - Clearly label the hazardous waste container with the following information:
    - The words "Hazardous Waste".
    - The full chemical name: "**N-Boc-N-isopropylamino-acetic acid**".
    - The concentration and quantity of the waste.
    - The date of accumulation.
    - The associated hazards (e.g., "Toxic").

- Storage of Waste:
  - Store the sealed and labeled waste container in a designated, secure, and well-ventilated secondary containment area.
  - The storage area should be away from incompatible materials, heat, and sources of ignition.<sup>[3]</sup><sup>[4]</sup>
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
  - Follow all institutional and local regulations for hazardous waste disposal.

## Emergency Procedures for Spills

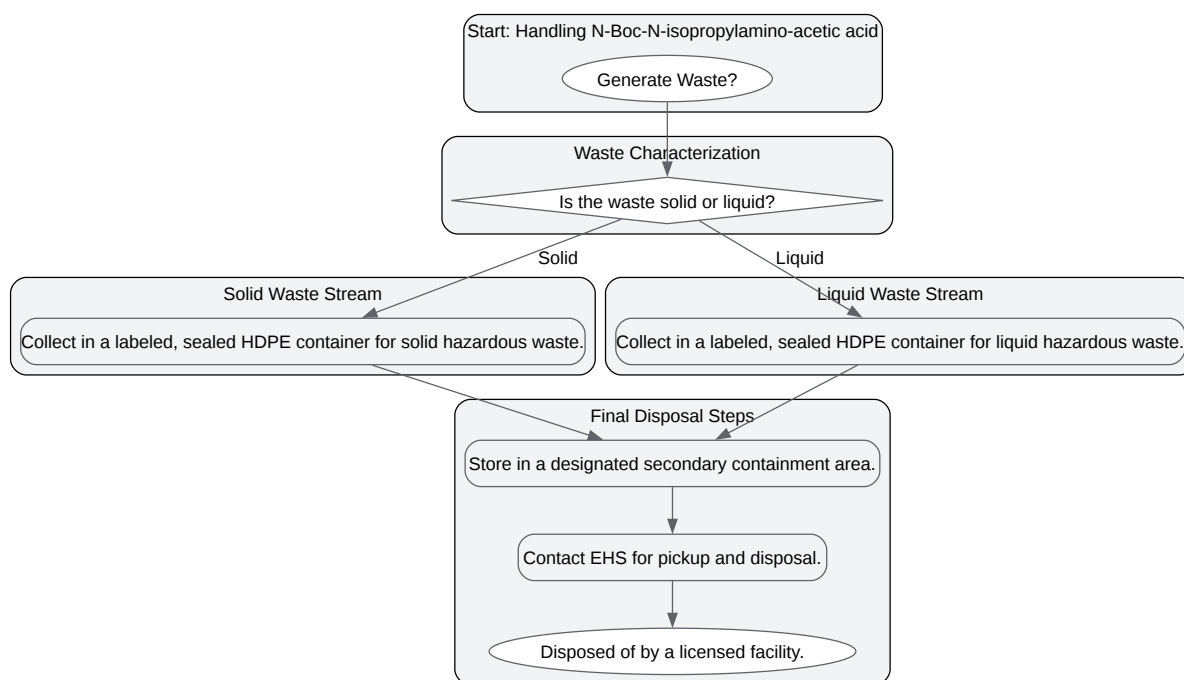
In the event of a spill, the immediate priority is to ensure personnel safety and contain the spill.

- Small Spills:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
  - Carefully sweep or scoop up the absorbed material and place it in a designated hazardous waste container.
  - Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.<sup>[4]</sup>
- Large Spills:
  - Evacuate the area immediately.
  - Alert your supervisor and contact your institution's EHS or emergency response team.

- Prevent entry into the affected area.

## Visual Workflow for Disposal Decision-Making

The following diagram illustrates the logical steps for the proper disposal of **N-Boc-N-isopropylamino-acetic acid**.



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Caption: Disposal workflow for **N-Boc-N-isopropylamino-acetic acid**.

Disclaimer: This information is intended as a guide and may not be exhaustive. Always consult your institution's specific safety and disposal protocols and the most recent Safety Data Sheet for the chemical. If in doubt, contact your Environmental Health and Safety department.

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## References

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